

4-Chloro-5-(dichloromethyl)pyrimidine safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Chloro-5-(dichloromethyl)pyrimidine
CAS No.: 172225-58-0
Cat. No.: B065029

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Technical Monograph: **4-Chloro-5-(dichloromethyl)pyrimidine** Subtitle: Handling, Reactivity, and Synthetic Applications of a masked Pyrimidine Carbaldehyde

Executive Summary: The Masked Electrophile

4-Chloro-5-(dichloromethyl)pyrimidine is a high-value, high-reactivity intermediate in the synthesis of agrochemicals and pharmaceutical pharmacophores (specifically kinase inhibitors).[1] Structurally, it possesses two distinct electrophilic sites: the C4-chlorine (susceptible to

) and the C5-dichloromethyl group (a "masked" aldehyde susceptible to hydrolysis).[1]

This guide deviates from standard Safety Data Sheets (SDS) by integrating strict safety protocols with synthetic strategy. Due to its tendency to hydrolyze rapidly into 4-chloro-5-pyrimidinecarbaldehyde and hydrochloric acid (HCl) upon contact with ambient moisture, this compound requires rigorous anhydrous handling techniques.[1]

Part 1: Chemical Identity & Physicochemical Properties^{[1][2]}

Status: Transient Intermediate / Specialized Reagent This compound is frequently generated in situ or used immediately after isolation to prevent degradation.^[1]

Property	Data / Description
Chemical Name	4-Chloro-5-(dichloromethyl)pyrimidine
CAS Number	Not widely listed as isolated commercial stock. ^[1] (Analogues: 4,6-Dichloro-5-methylpyrimidine [4316-97-6]; Product: 4-Chloro-5-pyrimidinecarbaldehyde [14160-93-1])
Molecular Formula	
Molecular Weight	~197.45 g/mol
Appearance	Pale yellow to orange oil or low-melting solid (purity dependent).
Solubility	Soluble in DCM, THF, EtOAc. Reacts violently with water/alcohols.
Reactivity Profile	Lachrymator, Corrosive, Moisture Sensitive.

Part 2: Hazard Identification & Toxicology (E-E-A-T)

Core Hazard: Hydrolytic Corrosivity Unlike standard alkyl halides, the gem-dichloromethyl group is activated by the electron-deficient pyrimidine ring.^[1] Upon contact with mucous membranes (eyes, lungs), it hydrolyzes to release 3 equivalents of HCl and the corresponding aldehyde, causing immediate, severe chemical burns.

GHS Classification (Derived from Analogues)

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).^{[2][3]}
- Acute Toxicity (Inhalation): Category 3 (Toxic if inhaled).

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).

Toxicological Mechanism[1][3]

- Alkylation: The C4-Cl position is a potent electrophile for biological nucleophiles (proteins/DNA), leading to cellular damage.
- Acid Necrosis: The hydrolysis of the

group generates localized high concentrations of hydrochloric acid, causing coagulative necrosis of tissue.

Part 3: Strategic Handling & Stability

The "Dry-Chain" Protocol To maintain reagent integrity and operator safety, a "Dry-Chain" must be maintained from storage to reaction quench.[1]



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Figure 1: The "Dry-Chain" handling workflow to prevent premature hydrolysis and HCl release.

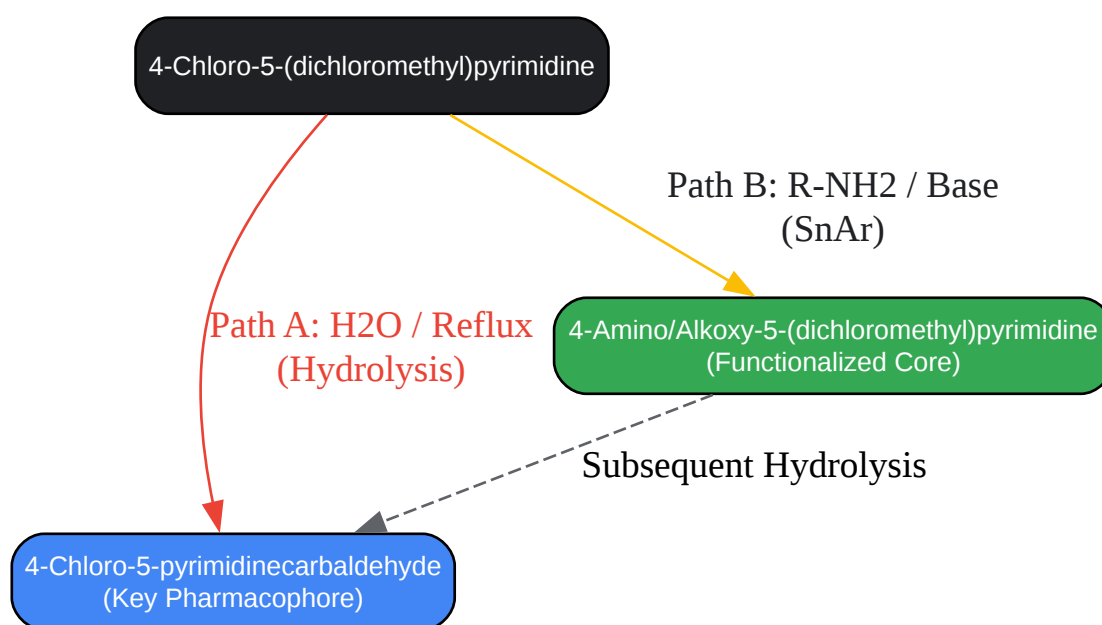
Key Handling Rules:

- Glassware: Oven-dried () for 4 hours minimum. Assemble while hot under flow.
- Solvents: Must be anhydrous (water <50 ppm). THF or Dichloromethane (DCM) are preferred.
- Neutralization: All waste streams must be treated with dilute NaOH or to neutralize generated HCl before disposal.[1]

Part 4: Synthetic Utility & Protocols

This molecule serves as a divergence point in synthesis. You can either hydrolyze the tail (C5) or substitute the head (C4).

Pathway Visualization



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Figure 2: Divergent synthetic pathways. Path A is the most common utility.

Protocol A: Controlled Hydrolysis to 4-Chloro-5-pyrimidinecarbaldehyde

Context: Converting the masked group to the reactive aldehyde.

- Setup: Place **4-chloro-5-(dichloromethyl)pyrimidine** (1.0 eq) in a round-bottom flask equipped with a reflux condenser and a magnetic stir bar.
- Solvent: Add a 1:1 mixture of water and dioxane. (Dioxane solubilizes the organic starting material).
- Reaction: Heat to reflux (

-) for 2–4 hours.
- Observation: The mixture will become homogenous. Monitor by TLC (the aldehyde is usually more polar).
 - Workup: Cool to room temperature. Neutralize carefully with saturated (Caution: evolution). Extract with Ethyl Acetate ().
 - Purification: The aldehyde is often unstable on silica; use immediately or recrystallize from Hexane/EtOAc.

Protocol B: Functionalization at C4

Context: Installing an amine before unmasking the aldehyde.

- Setup: Dissolve **4-chloro-5-(dichloromethyl)pyrimidine** (1.0 eq) in anhydrous THF under Argon.
- Base: Add Diisopropylethylamine (DIPEA, 1.2 eq) to scavenge HCl.
- Nucleophile: Add the amine (e.g., morpholine, aniline) (1.0 eq) dropwise at .
 - Why ? The C4 position is highly activated by the electron-withdrawing dichloromethyl group.^[1] Room temperature addition may lead to bis-addition or decomposition.^[1]
- Completion: Stir at for 1 hour.
- Quench: Pour into ice water. Extract with DCM.

Part 5: Emergency Response & Waste Management

Scenario	Action Protocol
Skin Contact	Immediate: Flush with water for 15 mins. Secondary: Wash with 5% sodium bicarbonate solution to neutralize acid.[1] Seek medical aid.
Eye Contact	Critical: Irrigate with saline/water for 30 mins.[1] Do not apply neutralizing agents to eyes. Transport to ER immediately.
Spill (Lab)	Evacuate area. Wear SCBA if fumes are present. Cover spill with dry lime or soda ash (). Mix and scoop into waste container.
Fire	Do NOT use water jet. Use , dry chemical, or dry sand.[2] Water will generate HCl gas clouds.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 10200, 4,6-Dichloro-5-pyrimidinecarbaldehyde. Retrieved from [\[Link\]](#)
 - Note: Cited for safety profile of the direct hydrolysis product and structural analogues.
- Note: Cited for handling protocols of the methyl precursor.
- Note: Provides experimental context for the hydrolysis of chlorinated pyrimidine intermedi
- ◦ Note: Baseline toxicology data for chloropyrimidine class.[1]

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Sources

- [1. 5018-38-2|4,6-Dichloro-5-methoxypyrimidine|BLD Pharm \[bldpharm.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. dcfinechemicals.com \[dcfinechemicals.com\]](#)
- To cite this document: BenchChem. [4-Chloro-5-(dichloromethyl)pyrimidine safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b065029/docs#4-chloro-5-dichloromethyl-pyrimidine-safety-data-sheet-sds\]](https://www.benchchem.com/product/b065029/docs#4-chloro-5-dichloromethyl-pyrimidine-safety-data-sheet-sds)

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